

Application Notes and Protocols for the Synthesis of N-hydroxypipicolinic Acid

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Compound of Interest

Compound Name: *N-hydroxypipicolinic acid*

Cat. No.: B038966

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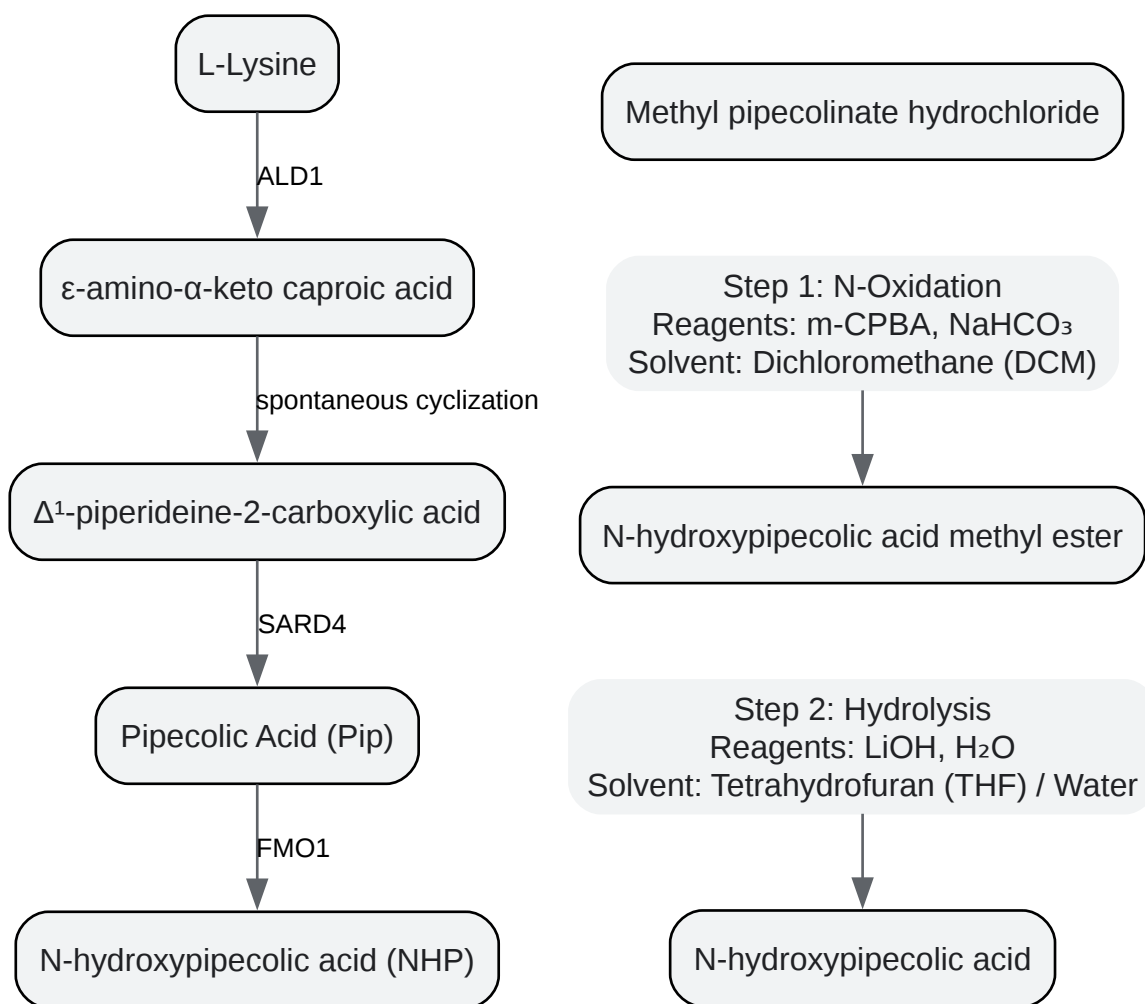
Introduction

N-hydroxypipicolinic acid (NHP) is a crucial signaling molecule in plant immunology, playing a key role in systemic acquired resistance (SAR), a plant-wide defense response to pathogen attacks.[1][2] Its biosynthesis in plants originates from L-lysine through a multi-step enzymatic pathway.[2][3][4] For research purposes, including the study of plant defense mechanisms, the development of novel agrochemicals, and as a potential chiral building block in medicinal chemistry, a reliable and reproducible chemical synthesis of NHP is essential.

This document provides detailed protocols for a two-step chemical synthesis of **N-hydroxypipicolinic acid** for research applications. The synthesis involves the initial preparation of methyl pipicolinate from its hydrochloride salt, followed by N-oxidation to yield **N-hydroxypipicolinic acid** methyl ester, and subsequent hydrolysis to afford the final product.

Biosynthetic Signaling Pathway of N-hydroxypipicolinic Acid

The biosynthesis of NHP in plants is a well-characterized pathway that begins with the amino acid L-lysine. The pathway involves the sequential action of several enzymes, as illustrated in the diagram below. Understanding this natural pathway provides context for the importance of NHP in biological systems.



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References

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- 4. Flavin Monooxygenase-Generated N-Hydroxypipicolinic Acid Is a Critical Element of Plant Systemic Immunity - PubMed [pubmed.ncbi.nlm.nih.gov]
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